

Introduction: Positioning β -Isocupreidine in Modern Chemistry

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Compound of Interest

Compound Name: *beta-Isocupreidine*

CAS No.: 253430-48-7

Cat. No.: B1254370

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beta-Isocupreidine (β -ICD), with CAS Number 253430-48-7, is a distinct member of the Cinchona alkaloid family.^{[1][2]} While its parent compounds, quinine and quinidine, are famed for their historical and medicinal significance, β -ICD has carved its own niche in the realm of asymmetric organocatalysis. Structurally, it is a derivative of cupreidine, featuring a 6'-hydroxyl group on the quinoline ring and a unique ether bridge within the quinuclidine core, forming a 3 α ,9-epoxy linkage.^{[1][3][4]} This configuration imparts specific stereochemical properties that make it a highly effective bifunctional catalyst.

Unlike catalysts that rely on metallic centers, β -ICD leverages its tertiary amine as a Lewis base and its phenolic hydroxyl group as a Brønsted acid to activate substrates and control enantioselectivity.^{[5][6][7]} Its primary application lies in facilitating carbon-carbon bond-forming reactions, most notably the Morita-Baylis-Hillman (MBH) reaction, where it has demonstrated remarkable efficacy.^{[8][9][10]} This guide provides a comprehensive technical overview of β -ICD, from its synthesis and characterization to its catalytic applications, offering field-proven insights for professionals in chemical synthesis and drug development.

Physicochemical Properties and Handling

A precise understanding of a catalyst's physical properties is fundamental to its effective application and storage. The data for β -Isocupreidine is consolidated from various high-purity suppliers.

Property	Value	Source
CAS Number	253430-48-7	[1] [3] [4] [11]
Molecular Formula	C ₁₉ H ₂₂ N ₂ O ₂	[2] [3] [11]
Molecular Weight	310.40 g/mol	[3] [4]
Synonym(s)	(9S)-3 α ,9-Epoxy-10,11-dihydrocinchonan-6'-ol, β -ICD	[1] [4]
Appearance	Solid; beige to pale yellow powder	[12] [13]
Melting Point	258-259 °C	[12]
Density	~1.3 g/cm ³	[12]
Purity	≥97% (HPLC)	[1] [4]
Storage Conditions	4°C, protect from light, store under inert gas (e.g., Nitrogen)	[3]

Expert Insight: The specified storage conditions are critical. The phenolic hydroxyl group can be susceptible to oxidation, and the compound, like many amines, can react with atmospheric CO₂. Storing under nitrogen at reduced temperatures preserves catalytic activity over long periods.

Synthesis and Stereochemical Control

While direct, peer-reviewed synthesis protocols for β -Isocupreidine are not abundant, its structure as a Cinchona alkaloid derivative allows for a logical synthetic strategy extrapolated from established methodologies for related compounds. The synthesis of a pseudoenantiomer of β -ICD has been documented, providing a robust framework for its preparation from readily available starting materials like quinine.[\[8\]](#)

The core of the synthesis involves a strategic fragmentation of the Cinchona backbone followed by stereochemical inversion and ring formation to create the characteristic 3,9-epoxy bridge.

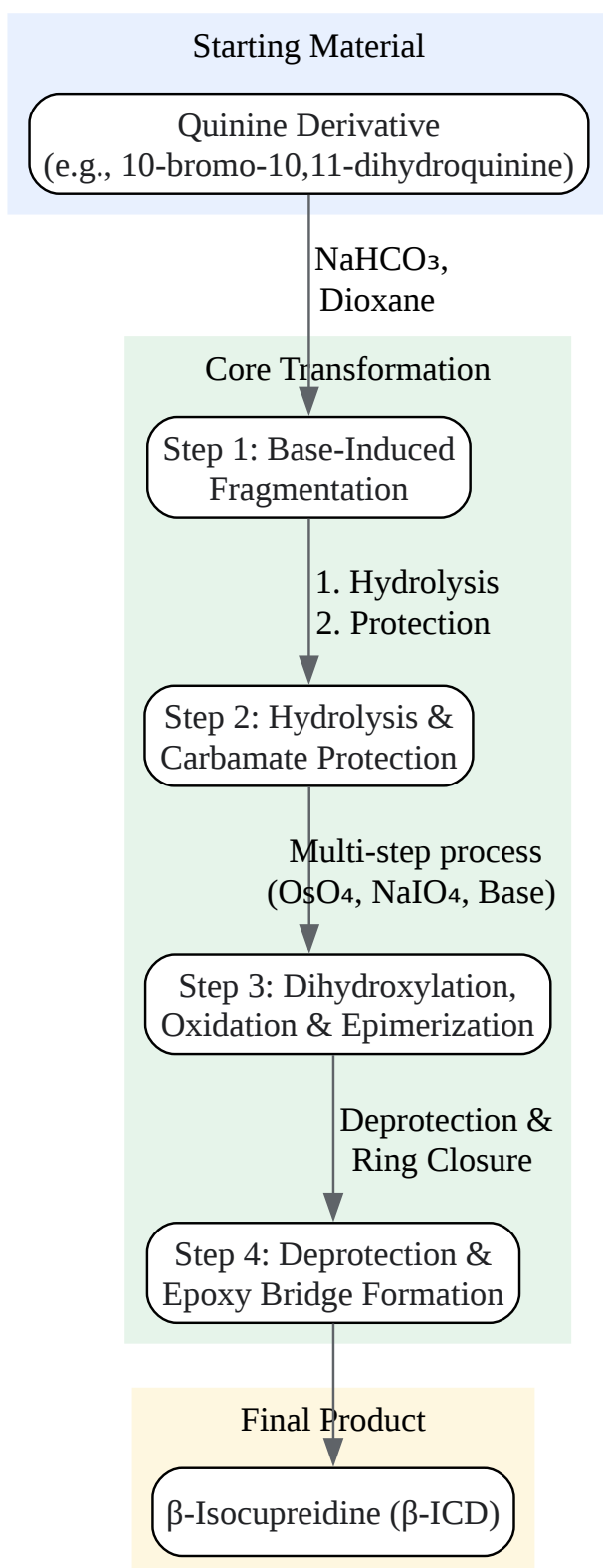
Conceptual Synthesis Workflow

The following protocol is a scientifically grounded, step-by-step methodology derived from analogous syntheses.^[8]

- **Fragmentation of a Quinine Precursor:** The synthesis begins with a derivative of quinine, such as 10-bromo-10,11-dihydroquinine. Treatment with a base (e.g., aqueous NaHCO_3) in a high-boiling solvent like dioxane induces a fragmentation reaction, breaking the C2-C3 bridge of the quinuclidine core to yield an alkene intermediate.^[8]
 - **Causality:** This fragmentation is essential to open the rigid quinuclidine structure, allowing for subsequent stereochemical manipulations that are not possible in the original fused-ring system.
- **Hydrolysis and Protection:** The resulting intermediate, which contains an N,O-acetal, is hydrolyzed. The subsequent free amine and alcohol moieties are then protected. A common and effective strategy is the formation of a cyclic carbamate, which protects both functionalities simultaneously and influences the conformation for the next steps.^[8]
- **Stereochemical Inversion at C4:** To achieve the specific stereochemistry of β -ICD, the center corresponding to C4 in the original quinine structure must be inverted. This is a multi-step process:
 - **Dihydroxylation:** The alkene is first subjected to dihydroxylation (e.g., using OsO_4 or other standard reagents).
 - **Oxidative Cleavage:** The resulting diol is cleaved with an oxidizing agent like sodium periodate (NaIO_4) to yield an aldehyde.
 - **Base-Catalyzed Epimerization:** The aldehyde is then treated with a base, which catalyzes epimerization to the thermodynamically more stable configuration. This step is crucial for setting the correct stereochemistry.^[8]

- **Final Ring Closure (Epoxy Bridge Formation):** The final key step is the formation of the 3,9-epoxy bridge. After deprotection and under appropriate conditions (often acidic or with specific reagents designed for etherification), the C9-hydroxyl group attacks the C3 position to form the stable five-membered ether ring, yielding the final β -Isocupreidine structure.^[8]

Synthesis Workflow Diagram



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Caption: Conceptual synthesis pathway for β -Isocupreidine from a quinine derivative.

Application in Asymmetric Organocatalysis

The true value of β -ICD is realized in its function as a bifunctional organocatalyst. It excels in reactions requiring simultaneous activation of a nucleophile and an electrophile.

The Morita-Baylis-Hillman (MBH) Reaction

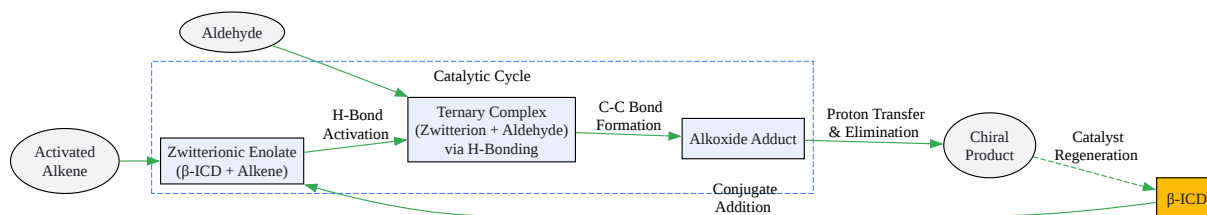
β -ICD is a premier catalyst for the asymmetric MBH reaction, which couples aldehydes (or imines) with activated alkenes.[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Mechanism of Action:

- **Nucleophilic Attack:** The quinuclidine nitrogen of β -ICD acts as a Lewis base, attacking the activated alkene (e.g., an acrylate) in a conjugate addition to form a zwitterionic enolate intermediate.
- **Hydrogen Bond Activation:** Simultaneously, the 6'-hydroxyl group of β -ICD forms a hydrogen bond with the aldehyde's carbonyl oxygen. This dual interaction brings the reactants into close proximity within a structured, chiral environment. The hydrogen bond acts as a Brønsted acid, increasing the electrophilicity of the aldehyde.
- **C-C Bond Formation:** The enolate attacks the activated aldehyde, forming the new carbon-carbon bond and creating a new stereocenter.
- **Proton Transfer & Catalyst Regeneration:** A proton transfer occurs, followed by the elimination of the β -ICD catalyst, which regenerates it for the next catalytic cycle, releasing the final chiral product.

This dual-activation model is the cornerstone of its high efficiency and enantioselectivity. The rigid structure of the catalyst ensures a well-defined transition state, leading to predictable and high levels of asymmetric induction.[\[10\]](#)

Catalytic Cycle Diagram



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Caption: Catalytic cycle of the β -ICD-catalyzed Morita-Baylis-Hillman reaction.

Other Catalytic Applications

The utility of β -ICD and its parent cupreidines extends to a variety of other important asymmetric transformations, including:

- [4+2] and [2+2] Cycloadditions: Catalyzing the formation of cyclic systems with high stereocontrol.^{[5][6]}
- Michael Additions: The addition of nucleophiles to α,β -unsaturated carbonyl compounds.^{[13][14]}
- Friedel-Crafts Reactions: Alkylation of aromatic rings.^{[5][7][14]}
- Henry (Nitroaldol) Reactions: The addition of nitroalkanes to carbonyls.^{[5][7]}

In all these cases, the bifunctional nature of the 6'-OH Cinchona scaffold is critical for achieving high enantioselectivity.^{[6][7]}

Analytical and Spectroscopic Characterization

Rigorous analytical control is necessary to ensure the purity and identity of β -Isocupreidine, which directly impacts its catalytic performance. The methods used are standard for the

analysis of Cinchona alkaloids.[15][16][17]

Chromatographic Methods

High-Performance Liquid Chromatography (HPLC) is the most common method for assessing purity.[16]

- Protocol: Reversed-Phase HPLC for Purity Assessment
 - Column: C18 (ODS) column (e.g., 4.6 x 250 mm, 5 μ m).
 - Mobile Phase: A gradient or isocratic mixture of an acidic aqueous buffer (e.g., phosphate buffer at low pH) and an organic solvent like acetonitrile or methanol. The acidic mobile phase is crucial for protonating the amine functionalities, which prevents strong interactions with residual silanol groups on the stationary phase and thus avoids poor peak shape.[16]
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detection at a wavelength where the quinoline chromophore absorbs strongly, typically around 223 nm or 275 nm.[15][16]
 - Sample Preparation: Dissolve the sample in the mobile phase or a compatible solvent like methanol.
 - Analysis: Purity is determined by the area percentage of the main peak.

Supercritical Fluid Chromatography (SFC) has also emerged as a powerful, green alternative for the rapid separation of Cinchona alkaloid isomers.[15]

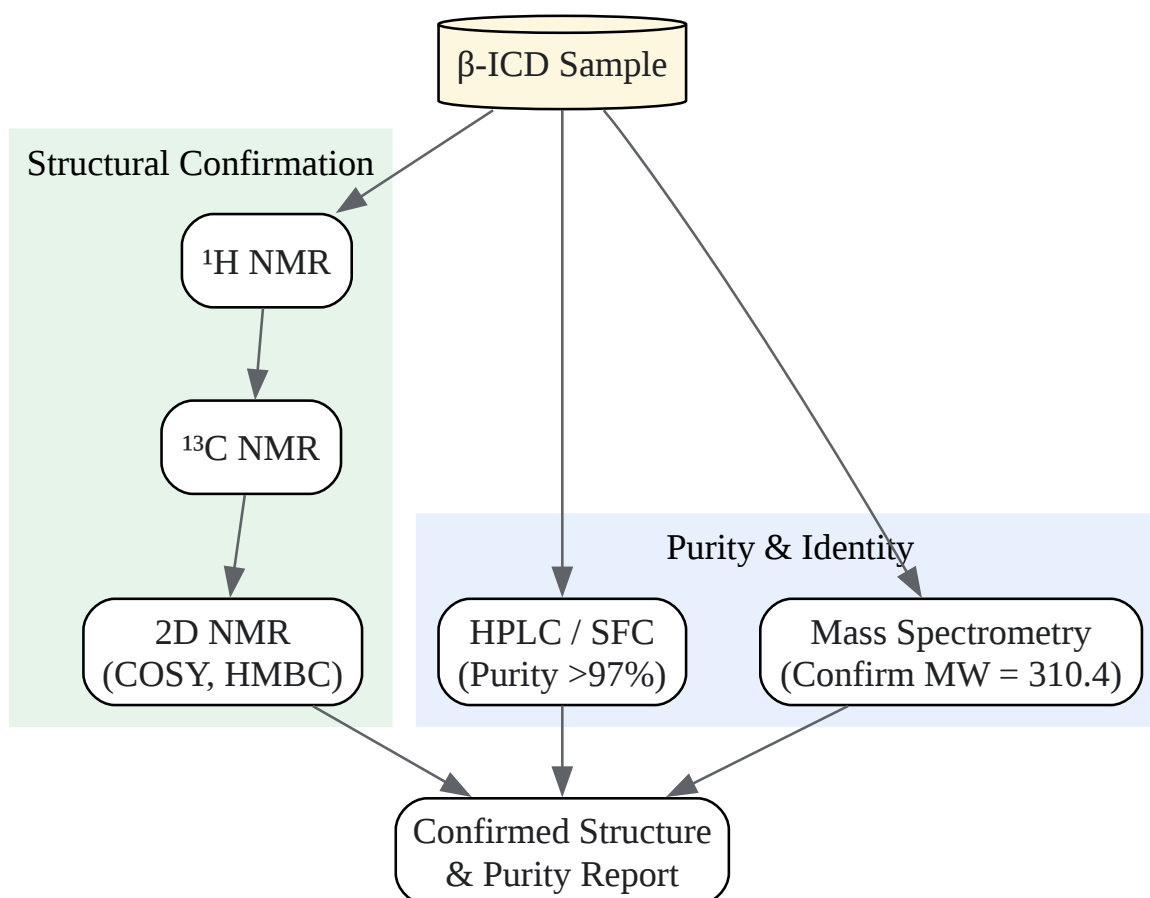
Spectroscopic Elucidation

Structural confirmation relies on a suite of spectroscopic techniques. While a full dataset for β -ICD is not publicly available, the expected spectra can be inferred from closely related structures like cupreidine, for which detailed NMR data has been published.[13]

- Nuclear Magnetic Resonance (NMR):

- ^1H NMR: Will show characteristic signals for the aromatic protons on the quinoline ring, the vinyl or ethyl group protons on the quinuclidine core, and the protons adjacent to the oxygen and nitrogen atoms.
- ^{13}C NMR: Provides the carbon skeleton, confirming the presence of 19 distinct carbon environments.
- 2D NMR (COSY, HSQC, HMBC): Essential for unambiguously assigning all proton and carbon signals and confirming the connectivity, especially the crucial 3,9-epoxy linkage.
- Mass Spectrometry (MS): Used to confirm the molecular weight (310.40 g/mol) and can provide fragmentation patterns to support the proposed structure.

Analytical Workflow Diagram



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Caption: Standard workflow for the analytical characterization of β -Isocupreidine.

Potential Pharmacological Relevance: An Extrapolation

While β -Isocupreidine is primarily recognized as an organocatalyst, its structural similarity to medicinally active Cinchona alkaloids, particularly quinidine and its analog cupreidine, suggests potential for pharmacological investigation.^[1]

Cupreidine (6'-hydroxycinchonine) has been studied as an antiarrhythmic agent and compared to its parent drug, quinidine.^[18] Studies showed that cupreidine possesses equivalent antiarrhythmic potency to quinidine but with a more favorable hemodynamic profile, including less depression of blood pressure and a lower negative inotropic effect.^[18] Given that β -ICD is a stereoisomer and derivative of cupreidine, it is plausible that it could interact with similar biological targets, such as cardiac ion channels. However, the rigid 3,9-epoxy structure of β -ICD significantly alters its three-dimensional conformation compared to cupreidine, which would undoubtedly affect its binding affinity and pharmacological profile.

This remains a speculative but promising area for future research. Any investigation would require extensive in-vitro and in-vivo screening to determine if β -ICD possesses any useful biological activity.

Conclusion and Future Outlook

β -Isocupreidine stands as a powerful example of how structural modification of natural products can unlock novel functionalities. Its primary role as a bifunctional organocatalyst is well-established, particularly in the asymmetric Morita-Baylis-Hillman reaction, where its unique stereochemistry and dual-activation capability enable high enantioselectivity. The methodologies for its synthesis and analysis are well-grounded in the rich chemistry of the Cinchona alkaloid family.

Future research should focus on expanding the scope of its catalytic applications to other challenging asymmetric transformations. Furthermore, given the biological activities of its close relatives, a systematic exploration of its pharmacological properties could unveil new therapeutic possibilities, transforming this specialized catalyst into a lead compound for drug discovery.

References

- Synthesis of a pseudoenantiomer of β -isocupreidine (β -ICD), a chiral amine catalyst for asymmetric Baylis-Hillman reactions. (2005). HETEROCYCLES, 66. Available at: [\[Link\]](#)
- **beta-Isocupreidine** | C₁₉H₂₂N₂O₂. PubChem, National Institutes of Health. Available at: [\[Link\]](#)
- Gaßner, A., et al. (2018). Quantitative determination of major alkaloids in Cinchona bark by Supercritical Fluid Chromatography. PMC, National Institutes of Health. Available at: [\[Link\]](#)
- McCalley, D. V. (2002). Analysis of Cinchona alkaloids by high-performance liquid chromatography and other techniques. ResearchGate. Available at: [\[Link\]](#)
- Analysis of The Cinchona Alkaloids by High-Performance Liquid Chromatography and Other Separation Techniques. Scribd. Available at: [\[Link\]](#)
- Hemodynamic properties of a new quinidine analog, cupreidine (6'-hydroxycinchonine). PubChem, National Institutes of Health. Available at: [\[Link\]](#)
- High-Performance Liquid Chromatographic Separation of Stereoisomers of β -Methyl-Substituted Unusual Amino Acids Utilizing Ion Exchangers Based on Cinchona Alkaloids. MDPI. Available at: [\[Link\]](#)
- Cupreidine (CAS-No. 70877-75-7). Buchler GmbH. Available at: [\[Link\]](#)
- α -Isocupreine, an enantiocomplementary catalyst of β -isocupreidine. PubMed, National Institutes of Health. Available at: [\[Link\]](#)
- Cupreidine Base. Buchler GmbH. Available at: [\[Link\]](#)
- Cinchona-alkaloid-based zwitterionic chiral stationary phases as potential tools for high-performance liquid chromatograph. Wiley Online Library. Available at: [\[Link\]](#)
- France, R. & Berwick, S. (2016). Cupreines and cupreidines: an established class of bifunctional cinchona organocatalysts. PMC, National Institutes of Health. Available at: [\[Link\]](#)
- **Beta-Isocupreidine** 98.0%(HPLC). PureSynth. Available at: [\[Link\]](#)

- France, R. & Berwick, S. (2016). Cupreines and cupreidines: an established class of bifunctional cinchona organocatalysts. Beilstein Journal of Organic Chemistry, 12, 429–443. Available at: [\[Link\]](#)
- France, R. & Berwick, S. (2016). Cupreines and cupreidines: an established class of bifunctional cinchona organocatalysts. CentAUR, University of Reading. Available at: [\[Link\]](#)
- Cupreidine | C19H22N2O2. PubChem, National Institutes of Health. Available at: [\[Link\]](#)
- **beta-Isocupreidine**-catalyzed asymmetric Baylis-Hillman reaction of imines. PubMed, National Institutes of Health. Available at: [\[Link\]](#)
- France, R. & Berwick, S. (2016). Cupreines and cupreidines: an established class of bifunctional cinchona organocatalysts. Beilstein Journals. Available at: [\[Link\]](#)

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. [beta-Isocupreidine | C19H22N2O2 | CID 15474448 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 3. chemscene.com [chemscene.com]
- 4. pure-synth.com [pure-synth.com]
- 5. Cupreines and cupreidines: an established class of bifunctional cinchona organocatalysts - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. BJOC - Cupreines and cupreidines: an established class of bifunctional cinchona organocatalysts [beilstein-journals.org]
- 8. triggered.stanford.clockss.org [triggered.stanford.clockss.org]

- 9. α -Isocupreine, an enantiocomplementary catalyst of β -isocupreidine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. beta-Isocupreidine-catalyzed asymmetric Baylis-Hillman reaction of imines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. beta-Isocupreidine | CAS 253430-48-7 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 12. fluorochem.co.uk [fluorochem.co.uk]
- 13. Cupreidine Base - Fine Chemical - Buchler GmbH [buchler-gmbh.com]
- 14. Cupreidine (CAS-No. 70877-75-7) - Buchler GmbH [buchler-gmbh.com]
- 15. Quantitative determination of major alkaloids in Cinchona bark by Supercritical Fluid Chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. scribd.com [scribd.com]
- 18. Hemodynamic properties of a new quinidine analog, cupreidine (6'-hydroxycinchonine) - PubMed [pubmed.ncbi.nlm.nih.gov]
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